

An In-depth Technical Guide to the Synthesis and Characterization of Hydroxy Adapalene

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Compound of Interest

Compound Name: *Hydroxy Adapalene*

CAS No.: 1346599-76-5

Cat. No.: B601748

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **Hydroxy Adapalene**, a significant derivative and known impurity of the third-generation retinoid, Adapalene. As the landscape of dermatological drug development continues to evolve, a thorough understanding of related substances is paramount for regulatory compliance and the development of robust analytical methods. This document outlines a plausible and detailed synthetic pathway for **Hydroxy Adapalene**, leveraging a Suzuki-Miyaura cross-coupling reaction. Furthermore, it details a suite of analytical techniques for its comprehensive characterization, including High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS). This guide is intended to serve as a valuable resource for researchers and professionals engaged in the synthesis, analysis, and quality control of Adapalene and its related compounds.

Introduction to Hydroxy Adapalene

Adapalene, chemically known as 6-[3-(1-adamantyl)-4-methoxyphenyl]-2-naphthoic acid, is a well-established topical retinoid for the treatment of acne vulgaris.[1][2] Its efficacy and favorable side-effect profile have made it a cornerstone in dermatological therapy.[3] **Hydroxy Adapalene**, identified as Adapalene EP Impurity B, is a hydroxylated derivative of Adapalene with the chemical name 6-[3-(3-hydroxy-1-adamantyl)-4-methoxyphenyl]naphthalene-2-carboxylic acid.[4][5] The presence of a hydroxyl group on the adamantyl moiety can influence the molecule's polarity, solubility, and potentially its biological activity and metabolic profile. A thorough understanding of its synthesis and characterization is therefore critical for impurity profiling, reference standard preparation, and further pharmacological investigation.

Chemical Structure:

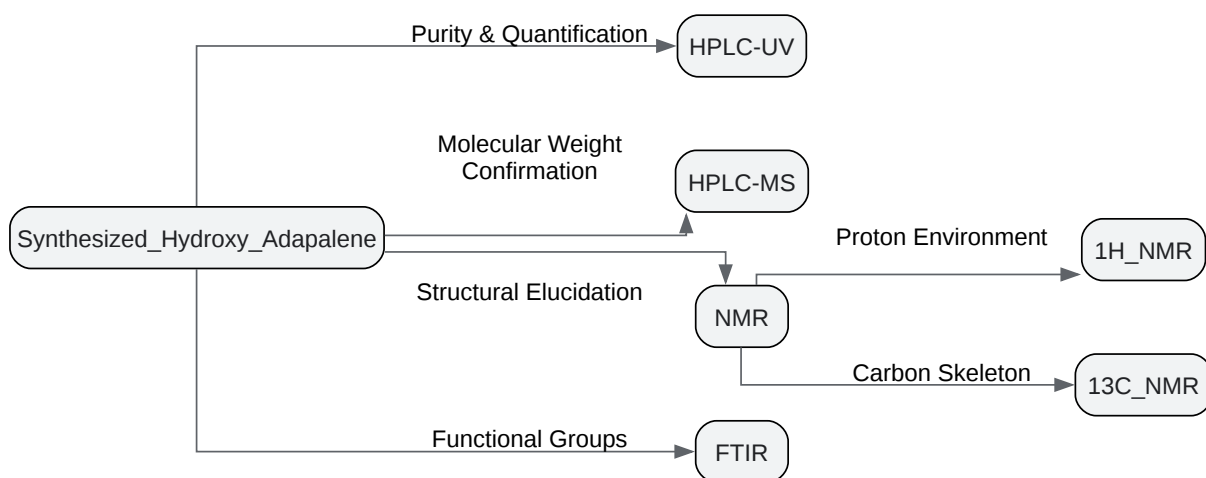
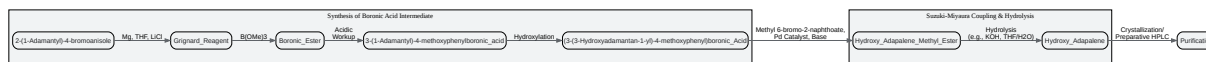
- Adapalene: $C_{28}H_{28}O_3$
- Hydroxy Adapalene**: $C_{28}H_{28}O_4$ [6]

Key Physicochemical Data:

Property	Adapalene	Hydroxy Adapalene
IUPAC Name	6-[3-(1-adamantyl)-4-methoxyphenyl]naphthalene-2-carboxylic acid	6-[3-(3-hydroxy-1-adamantyl)-4-methoxyphenyl]naphthalene-2-carboxylic acid[4]
CAS Number	106685-40-9[7]	1346599-76-5[4]
Molecular Weight	412.52 g/mol [7]	428.52 g/mol [6]
Appearance	White to off-white powder	Off-white solid[8]

Synthetic Pathway of Hydroxy Adapalene

A robust synthetic route to **Hydroxy Adapalene** can be conceptualized based on established methods for Adapalene synthesis, primarily employing a Suzuki-Miyaura cross-coupling reaction.[2][7][9][10][11] This strategy involves the synthesis of a key hydroxylated adamantyl-phenyl boronic acid intermediate, which is then coupled with a suitable naphthalene derivative.



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Sources

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